

A Comparative Guide to the Accurate and Precise Quantification of N-nitroso-atomoxetine

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Compound of Interest

Compound Name: *N-nitroso-atomoxetine*

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Introduction: The Imperative for Precise N-nitroso-atomoxetine Analysis

Atomoxetine, a selective norepinephrine reuptake inhibitor, is a critical therapeutic agent for Attention-Deficit/Hyperactivity Disorder (ADHD). However, the discovery of **N-nitroso-atomoxetine**, a nitrosamine drug substance-related impurity (NDSRI), has introduced a significant analytical challenge for the pharmaceutical industry.[1] Nitrosamines are classified as probable human carcinogens, prompting stringent regulatory scrutiny to ensure patient safety.[2][3] Regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict acceptable intake (AI) limits for nitrosamine impurities in drug products.[4][5][6][7][8] For **N-nitroso-atomoxetine**, the AI limit has been set at 100 ng/day.[8][9]

This guide provides a comprehensive comparison of analytical methodologies for the quantification of **N-nitroso-atomoxetine**, with a focus on accuracy and precision. We will delve into the technical nuances of various techniques, offering field-proven insights to aid researchers, scientists, and drug development professionals in selecting and implementing the most appropriate methods for their specific needs. Adherence to rigorous analytical validation,

as outlined in guidelines such as ICH Q2(R1), is paramount to ensure the reliability of these critical measurements.[\[10\]](#)[\[11\]](#)

Analytical Methodologies: A Head-to-Head Comparison

The quantification of **N-nitroso-atomoxetine** at trace levels necessitates highly sensitive and selective analytical techniques. The most prominent methods employed are Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS), Gas Chromatography-tandem Mass Spectrometry (GC-MS/MS), and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): The Gold Standard

LC-MS/MS has emerged as the preferred method for the trace-level quantification of nitrosamine impurities due to its exceptional sensitivity and selectivity.

Principle: This technique separates **N-nitroso-atomoxetine** from the drug substance and other impurities using liquid chromatography, followed by highly specific detection using a tandem mass spectrometer. The mass spectrometer is typically operated in the Multiple Reaction Monitoring (MRM) mode, which provides two stages of mass filtering for unambiguous identification and quantification.

Experimental Insights: A recently developed and validated LC-MS/MS method for **N-nitroso-atomoxetine** in atomoxetine oral solution demonstrated excellent performance.[\[12\]](#) The chromatographic separation was achieved on a reversed-phase column with a mobile phase consisting of acetonitrile, water, and methanol with 0.1% formic acid. Detection was carried out using positive electrospray ionization (ESI) in MRM mode.

Diagram: General Workflow for LC-MS/MS Analysis of **N-nitroso-atomoxetine**



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Caption: General workflow for **N-nitroso-atomoxetine** analysis by LC-MS/MS.

Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS): A High-Sensitivity Alternative

While LC-MS/MS is more commonly reported for **N-nitroso-atomoxetine**, GC-MS/MS is a powerful technique for the analysis of volatile and semi-volatile nitrosamines. A headspace GC-MS/MS method has been developed and validated for the detection of other nitrosamine impurities, N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA), in atomoxetine hydrochloride.^{[13][14][15]}

Principle: This method involves headspace sampling, where volatile impurities in the sample are partitioned into the gas phase above the sample and then injected into the GC-MS/MS system. The separation is achieved based on the analytes' boiling points and interactions with the GC column's stationary phase, followed by sensitive and selective detection by tandem mass spectrometry.

Experimental Insights: The validated headspace GC-MS/MS method for NDMA and NDEA in atomoxetine hydrochloride demonstrated high sensitivity and selectivity using MRM transitions.^{[13][15]} This approach minimizes matrix effects and provides very low detection limits.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV): A Screening Tool

HPLC-UV is a more accessible technique compared to mass spectrometry and can be used for the quantification of nitrosamines, although with significantly lower sensitivity.

Principle: The separation of nitrosamines is achieved using an HPLC system, and detection is based on the absorption of UV light by the nitrosamine molecules at a specific wavelength.

Experimental Insights: While a specific HPLC-UV method for **N-nitroso-atomoxetine** is not readily available in the provided search results, methods have been developed for other nitrosamines in different drug substances.^{[16][17]} These methods typically achieve quantitation limits in the range of 10-20 ng/mL, which may not be sufficient to meet the stringent regulatory limits for **N-nitroso-atomoxetine** without significant sample concentration. The lower sensitivity of UV detection makes this technique more suitable for screening purposes or for the analysis of samples with higher expected nitrosamine concentrations.

Performance Data Summary: Accuracy and Precision

The following table summarizes the reported performance characteristics of the different analytical methods for **N-nitroso-atomoxetine** and other relevant nitrosamines.

Analytical Technique	Analyte	LOQ	Linearity (R ²)	Accuracy (% Recovery)	Precision (%RSD)	Reference
LC-MS/MS	N-nitroso-atomoxetine	0.2 ppb (0.02 ppm)	0.9995	104.3% - 109.2%	< 2.6%	^{[12][18]}
GC-MS/MS	NDMA in Atomoxetine HCl	0.03 ppm	Not Reported	99%	4.2%	^{[13][15]}
GC-MS/MS	NDEA in Atomoxetine HCl	0.03 ppm	Not Reported	105%	5.7%	^{[13][15]}
HPLC-UV	General Nitrosamines	10-20 ng/mL	≥0.999	Not Reported	Not Reported	

Detailed Experimental Protocol: LC-MS/MS

Quantification of N-nitroso-atomoxetine

This protocol is based on a validated method for the determination of **N-nitroso-atomoxetine** in atomoxetine oral solution.[\[12\]](#)

1. Materials and Reagents:

- **N-nitroso-atomoxetine** reference standard
- Atomoxetine sample
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water

2. Standard and Sample Preparation:

- **Standard Stock Solution:** Accurately weigh and dissolve the **N-nitroso-atomoxetine** reference standard in a suitable solvent (e.g., methanol) to obtain a known concentration.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the stock solution to create a calibration curve covering the desired concentration range (e.g., 0.02 ppm to 0.27 ppm).[\[18\]](#)
- **Sample Preparation:** Accurately weigh the atomoxetine sample and dissolve it in a suitable diluent to achieve a target concentration.

3. LC-MS/MS Instrumental Conditions:

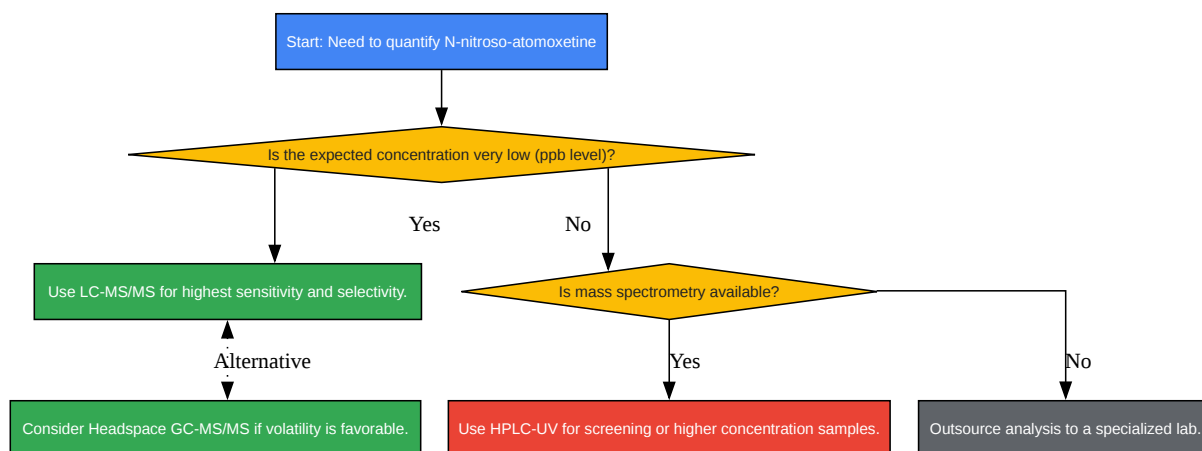
- **LC System:** UFLC or equivalent
- **Column:** Kromasil 100-5C8 (250 mm x 4.6 mm, 5 μ m) or equivalent reversed-phase column[\[18\]](#)

- Mobile Phase A: 0.1% Formic acid in water[18]
- Mobile Phase B: Acetonitrile[18]
- Gradient Elution: A suitable gradient program to separate **N-nitroso-atomoxetine** from the atomoxetine peak and other potential interferences.
- Flow Rate: 0.8 mL/min[18]
- Column Temperature: 40 °C[18]
- Injection Volume: 90 µL[18]
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Source: Electrospray Ionization (ESI), positive mode
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for **N-nitroso-atomoxetine** (e.g., m/z 285.15 > 177.05 as the quantifier).[18]

4. Data Analysis:

- Integrate the peak area of the **N-nitroso-atomoxetine** MRM transition.
- Construct a calibration curve by plotting the peak area of the standards against their concentrations.
- Determine the concentration of **N-nitroso-atomoxetine** in the sample by interpolating its peak area from the calibration curve.

Diagram: Decision Tree for Method Selection



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Caption: Decision tree for selecting an analytical method.

Conclusion: Ensuring Product Quality and Patient Safety

The accurate and precise quantification of **N-nitroso-atomoxetine** is a non-negotiable aspect of ensuring the quality and safety of atomoxetine-containing pharmaceuticals. This guide has highlighted that LC-MS/MS stands as the most robust and sensitive method for this purpose, capable of meeting the stringent regulatory requirements.^{[12][18]} While GC-MS/MS offers a viable alternative for volatile nitrosamines, and HPLC-UV can serve as a preliminary screening tool, the data unequivocally supports the superiority of LC-MS/MS for trace-level NDSRI analysis.

The choice of analytical method should be guided by the specific requirements of the analysis, including the required sensitivity, the available instrumentation, and the stage of drug development. Regardless of the method chosen, rigorous validation in accordance with ICH

guidelines is essential to guarantee the trustworthiness of the results and, ultimately, to protect public health.^{[10][11]}

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